

The Origin of Efrapeptin F: A Technical Guide

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Compound of Interest

Compound Name: *Efrapeptin F*

Cat. No.: *B144461*

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Introduction

Efrapeptin F is a member of the **efrapeptin** family, a group of linear non-ribosomal peptides (NRPs) with potent biological activities. These peptides are primarily known as inhibitors of mitochondrial F1F0-ATPase (ATP synthase), a critical enzyme in cellular energy metabolism. This inhibitory action confers upon them a range of promising therapeutic and research applications, including antitumor, antimalarial, and insecticidal properties. This technical guide provides an in-depth exploration of the origin of **Efrapeptin F**, from its microbial source to its biosynthesis, supported by experimental protocols and quantitative data.

Microbial Origin and Production

Efrapeptin F is a secondary metabolite produced by filamentous fungi belonging to the genus *Tolypocladium*. Several species within this genus have been identified as producers of efrapeptins, with varying profiles of the different analogues.

Producing Organisms

The primary fungal producers of **Efrapeptin F** and its related analogues include:

- *Tolypocladium geodes*: This species is a notable producer of **Efrapeptin F**, often being the major efrapeptin component in its extracts.^[1]

- Tolypocladium niveum (also known as Tolypocladium inflatum or Beauveria nivea): This species also produces a range of efraeptins.[2][3]
- Tolypocladium cylindrosporum: Strains of this species have also been shown to produce efraeptins.

The production of **Efraeptin F** and other efraeptins can be influenced by the specific fungal strain and the composition of the culture medium.

Directed Biosynthesis

The relative abundance of different efraeptins can be manipulated by precursor-directed biosynthesis. **Efraeptin F** differs from Efraeptin D by a single amino acid residue; **Efraeptin F** contains an alanine residue where Efraeptin D has a glycine. Research has shown that supplementing the culture medium with L-alanine can significantly increase the production of **Efraeptin F**.^[1] Conversely, the addition of glycine favors the production of Efraeptin D.^[1] This provides a valuable strategy for enhancing the yield of the desired efraeptin analogue.

Biosynthesis of Efraeptin F

As a non-ribosomal peptide, **Efraeptin F** is synthesized by a large, multi-enzyme complex known as a Non-Ribosomal Peptide Synthetase (NRPS). This mode of synthesis allows for the incorporation of non-proteinogenic amino acids and modifications that are not possible in ribosomal protein synthesis. The genome of Tolypocladium inflatum is known to contain numerous putative biosynthetic gene clusters for secondary metabolites, including a significant number of NRPSs.^{[2][3][4]}

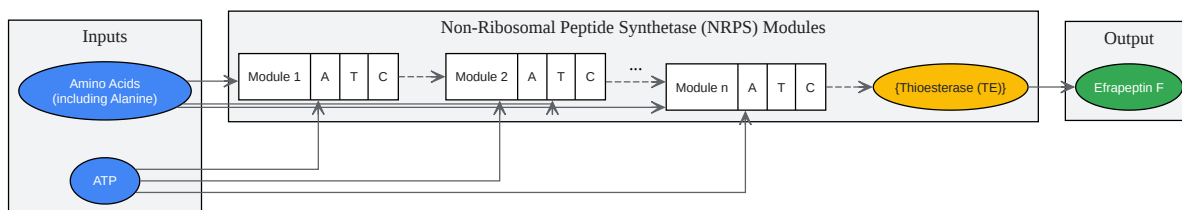
The Non-Ribosomal Peptide Synthetase (NRPS) Machinery

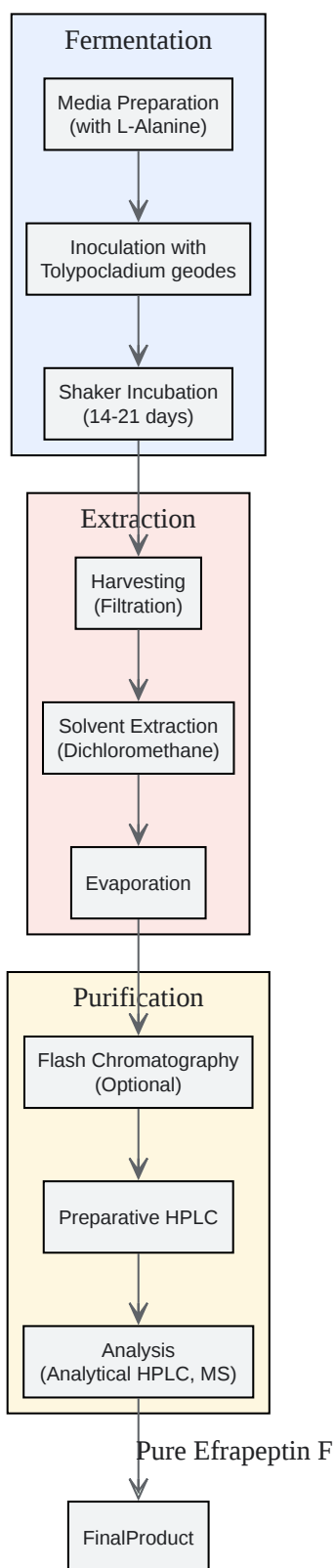
The NRPS responsible for **Efraeptin F** synthesis is organized into modules, with each module responsible for the incorporation of a single amino acid into the growing peptide chain. Each module typically contains a set of core domains:

- Adenylation (A) domain: Selects and activates the specific amino acid substrate as an aminoacyl-adenylate.

- Thiolation (T) or Peptidyl Carrier Protein (PCP) domain: Covalently tethers the activated amino acid via a phosphopantetheinyl arm.
- Condensation (C) domain: Catalyzes the formation of a peptide bond between the amino acid on its own module and the growing peptide chain attached to the previous module.

The synthesis of **Efrapeptin F** proceeds in an assembly-line fashion, with the growing peptide chain being passed from one module to the next. The process is terminated by a Thioesterase (TE) domain, which releases the final peptide product.





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